

# A Technical Guide to Rubidium Chromate: Molecular Formula, Weight, and Experimental Considerations

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## Compound of Interest

Compound Name: Rubidium chromate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **rubidium chromate**, including its molecular formula and weight. It also delves into experimental protocols for its synthesis and presents key data in a structured format for ease of reference.

## Core Properties of Rubidium Chromate

**Rubidium chromate** is an inorganic compound characterized by its yellow crystalline solid appearance. It is recognized for its utility in various chemical applications, including as a reagent in analytical chemistry.<sup>[1]</sup>

The chemical formula for **rubidium chromate** is  $\text{Rb}_2\text{CrO}_4$ .<sup>[2]</sup> This formula indicates that each molecule of **rubidium chromate** is composed of two rubidium atoms, one chromium atom, and four oxygen atoms.

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights of the elements in **rubidium chromate** are:

- Rubidium (Rb): 85.4678 u
- Chromium (Cr): 51.9961 u<sup>[2]</sup><sup>[3]</sup>

- Oxygen (O): 15.999 u[4]

Based on these atomic weights, the molecular weight of **rubidium chromate** is calculated as follows:

$$(2 \times 85.4678 \text{ u}) + 51.9961 \text{ u} + (4 \times 15.999 \text{ u}) = 286.9277 \text{ u}$$

This value is consistent with the published molecular weight of approximately 286.93 g/mol .[2]

For clarity and comparative analysis, the key quantitative data for **rubidium chromate** are summarized in the table below.

Property	Value
Molecular Formula	Rb <sub>2</sub> CrO <sub>4</sub>
Molecular Weight	286.93 g/mol [2]
Appearance	Yellow crystalline solid[1]
Density	3.518 g/mL at 25 °C[1]

## Experimental Protocols

A common method for the synthesis of related chromium compounds, which can be adapted for **rubidium chromate**, involves the reaction of a rubidium salt with a chromium source in an aqueous solution, followed by crystallization. A general protocol for the synthesis of a **rubidium chromate** compound is outlined below.

This protocol describes a foundational method for synthesizing **rubidium chromate** by reacting rubidium carbonate with chromic acid.

Materials:

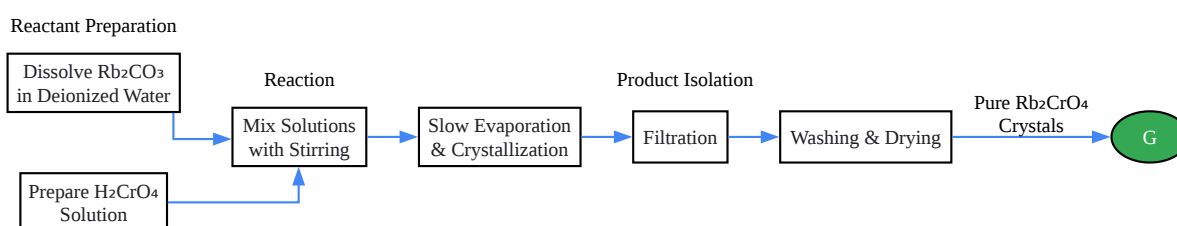
- Rubidium Carbonate (Rb<sub>2</sub>CO<sub>3</sub>)
- Chromic Acid (H<sub>2</sub>CrO<sub>4</sub>) or Chromium Trioxide (CrO<sub>3</sub>) as a precursor
- Deionized Water

## Procedure:

- **Reactant Preparation:** Prepare an aqueous solution of rubidium carbonate by dissolving a stoichiometric amount in deionized water.
- **Reaction:** Slowly add an equimolar amount of chromic acid solution to the rubidium carbonate solution while stirring continuously. The reaction proceeds as follows:  $\text{Rb}_2\text{CO}_3 + \text{H}_2\text{CrO}_4 \rightarrow \text{Rb}_2\text{CrO}_4 + \text{H}_2\text{O} + \text{CO}_2$
- **Crystallization:** The resulting **rubidium chromate** solution can be subjected to slow evaporation at room temperature. As the solvent evaporates, the concentration of **rubidium chromate** will increase, leading to the formation of crystals.
- **Isolation and Drying:** The formed crystals should be isolated from the solution by filtration, washed with a small amount of cold deionized water, and then dried in a desiccator.

## Visualizations

To further elucidate the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: A workflow diagram illustrating the key steps in the synthesis of **rubidium chromate**.

Caption: A diagram representing the ionic composition of **rubidium chromate**.

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## References

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